

Application Note: UV Spectrophotometric Assay of Sildenafil Citrate in Tablets

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Compound of Interest

Compound Name: Sildenafil Citrate

Cat. No.: B000866

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Abstract

This application note details a simple, rapid, and accurate UV spectrophotometric method for the quantitative determination of **sildenafil citrate** in pharmaceutical tablet formulations. The method is based on the measurement of UV absorbance in a suitable solvent, such as 0.1M hydrochloric acid or distilled water. The procedure has been validated in accordance with International Conference on Harmonisation (ICH) guidelines, demonstrating excellent linearity, accuracy, and precision. This protocol is suitable for routine quality control analysis in research and drug development settings.

Introduction

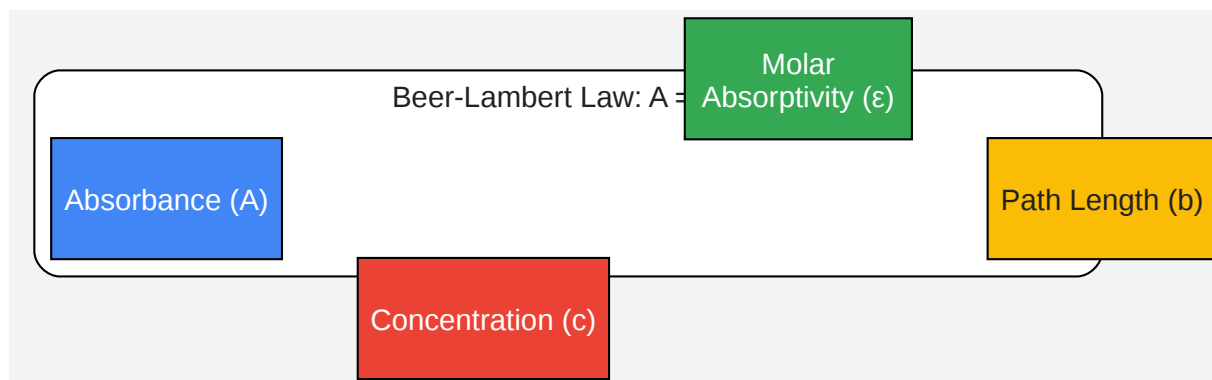
Sildenafil citrate, chemically known as 1-[[3-(6,7-dihydro-1-methyl-7-oxo-3-propyl-1H-pyrazole[4,3-d]pyrimidine-5-yl)-4-ethoxyphenyl]sulfonyl]-4-methylpiperazine citrate, is a potent selective inhibitor of cyclic guanosine monophosphate (cGMP)-specific phosphodiesterase type 5 (PDE5).^{[1][2]} It is widely used in the treatment of erectile dysfunction. Given its therapeutic importance, it is crucial to have reliable and straightforward analytical methods for its quantification in pharmaceutical dosage forms to ensure product quality and efficacy.

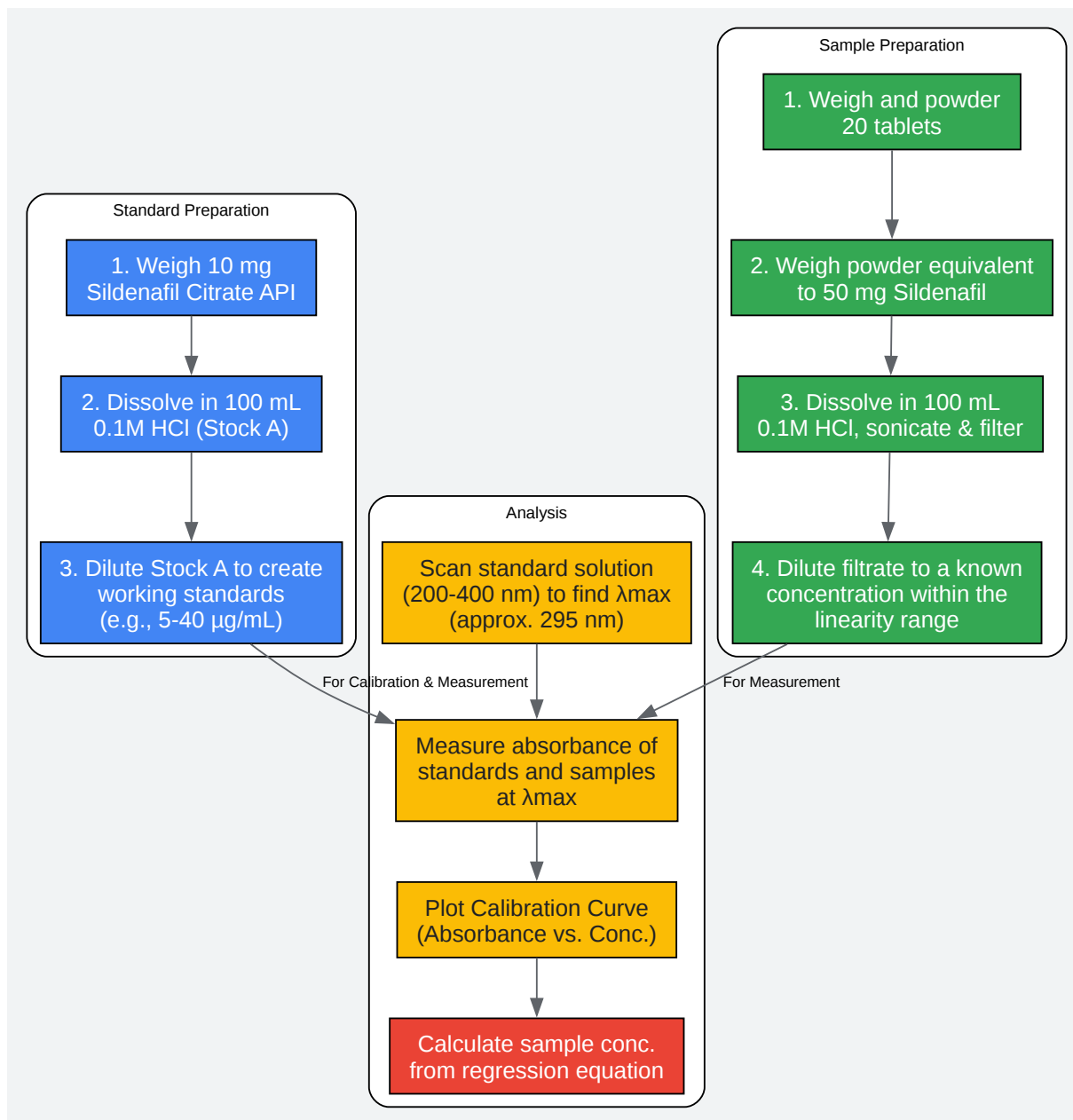
UV-Visible spectrophotometry is a widely used analytical technique in the pharmaceutical industry due to its simplicity, speed, cost-effectiveness, and high throughput capability.^[3]

Sildenafil citrate possesses chromophoric groups that allow for strong UV absorbance, making it an ideal candidate for this analytical approach.^[4]

Principle of the Method

The quantitative determination of **sildenafil citrate** is based on the Beer-Lambert Law. This law states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. By measuring the absorbance of a **sildenafil citrate** solution at its wavelength of maximum absorbance (λ_{max}), its concentration can be accurately determined using a calibration curve prepared from standard solutions of known concentrations. The λ_{max} for **sildenafil citrate** is most commonly observed around 292-295 nm.[\[1\]](#)[\[2\]](#)[\[5\]](#)





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